

Physical properties of 2-Phenoxyethyl acetate (boiling point, density)

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Compound of Interest

Compound Name: 2-Phenoxyethyl acetate

Cat. No.: B1584703

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Physicochemical Data Summary for 2-Phenoxyethyl Acetate

2-Phenoxyethyl acetate, also known by synonyms such as Acetic Acid 2-Phenoxyethyl Ester and Ethylene Glycol Monophenyl Ether Acetate, is a colorless liquid.^{[1][2][3]} Its fundamental physical characteristics, boiling point and density, are summarized below. It is important to note that literature values can vary, and the presented data reflects a range found across various reputable sources.

Physical Property	Value	Unit	Source(s)
Boiling Point	231 - 273.02	°C at 760 mmHg	^{[1][2][4][5][6][7]}
Density	1.082 - 1.11	g/cm ³	^{[1][2][5][6]}

Note: The boiling point is reported at standard atmospheric pressure (760 mmHg).

Theoretical Foundations and Experimental Determination

The accurate determination of boiling point and density is crucial for the identification and purity assessment of **2-Phenoxyethyl acetate**. These properties are influenced by intermolecular forces, molecular weight, and molecular structure.

Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8] For **2-Phenoxyethyl acetate**, its relatively high boiling point is attributed to its molecular weight and the presence of polar ester and ether functional groups, which lead to dipole-dipole interactions.

This method is a common and efficient technique for determining the boiling point of a small liquid sample.[9]

Materials:

- Thiele tube
- High-boiling mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire
- Heating source (e.g., Bunsen burner or heating mantle)
- Clamps and stand

Procedure:

- Add approximately 0.5 mL of **2-Phenoxyethyl acetate** to the small test tube.
- Place the capillary tube, with the sealed end facing up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Fill the Thiele tube with mineral oil to a level just above the side arm.

- Clamp the Thiele tube to a stand and carefully insert the thermometer and test tube assembly, making sure the sample is immersed in the oil.
- Gently heat the side arm of the Thiele tube. The design of the tube promotes convection currents, ensuring uniform heating of the oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
[9] Record this temperature.

Causality in Experimental Choices: The use of a Thiele tube ensures uniform heat distribution, which is critical for an accurate boiling point measurement. The inverted capillary tube traps vapor, and the point at which the liquid re-enters the capillary upon cooling signifies that the vapor pressure of the sample is equal to the atmospheric pressure.

Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume.
[10] It is a valuable indicator of a substance's purity and composition.

A pycnometer is a flask with a specific volume that is used to accurately determine the density of a liquid.

Materials:

- Pycnometer (e.g., 10 mL)
- Analytical balance (accurate to ± 0.0001 g)
- **2-Phenoxyethyl acetate** sample
- Distilled water (for calibration)

- Thermometer
- Constant temperature water bath

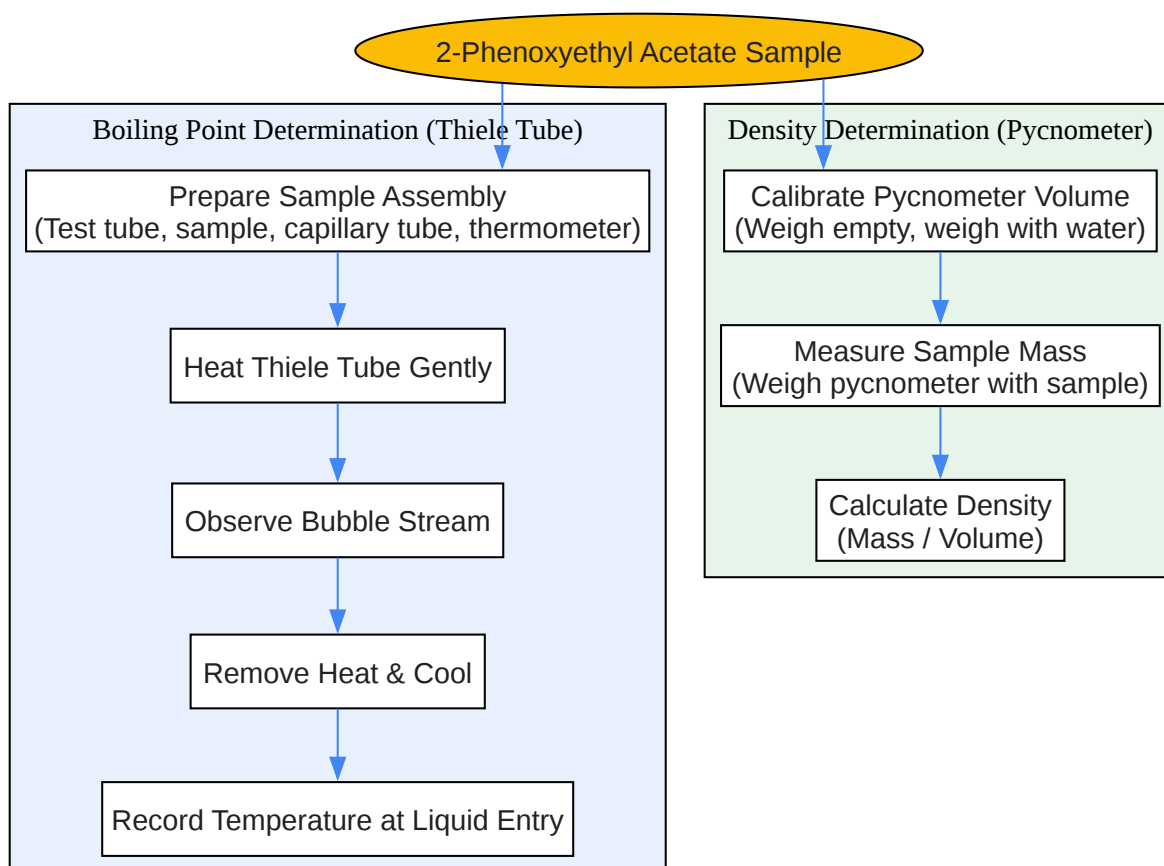
Procedure:

- Calibration:
 - Thoroughly clean and dry the pycnometer.
 - Weigh the empty, dry pycnometer on the analytical balance and record the mass (m_1).
 - Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.
 - Ensure the pycnometer is filled to the mark, removing any excess water.
 - Dry the outside of the pycnometer and weigh it. Record the mass (m_2).
 - The volume of the pycnometer (V) can be calculated using the density of water (ρ_{water}) at the specific temperature: $V = (m_2 - m_1) / \rho_{\text{water}}$.
- Sample Measurement:
 - Empty and dry the pycnometer.
 - Fill the pycnometer with **2-Phenoxyethyl acetate**.
 - Place the filled pycnometer in the constant temperature water bath to reach the same temperature as the calibration.
 - Adjust the volume to the mark, dry the exterior, and weigh it. Record the mass (m_3).
- Calculation:
 - The mass of the **2-Phenoxyethyl acetate** sample is ($m_3 - m_1$).
 - The density of the **2-Phenoxyethyl acetate** (ρ_{sample}) is calculated as: $\rho_{\text{sample}} = (m_3 - m_1) / V$.

Causality in Experimental Choices: The use of a pycnometer and a constant temperature water bath minimizes errors from volume changes due to temperature fluctuations, ensuring a highly accurate density measurement. Calibrating with a substance of known density, like water, provides a reliable determination of the pycnometer's exact volume.

Visualizing the Experimental Workflow

The following diagram illustrates the logical progression of the experimental determination of the boiling point and density of **2-Phenoxyethyl acetate**.



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Caption: Workflow for determining the boiling point and density of **2-Phenoxyethyl acetate**.

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- To cite this document: BenchChem. [Physical properties of 2-Phenoxyethyl acetate (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584703#physical-properties-of-2-phenoxyethyl-acetate-boiling-point-density]

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